Application Notes and Protocols for Measuring Sirtuin Activity in Cultured Cells

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Compound of Interest

Compound Name:	*protein Sir*
CAS No.:	*155982-58-4*
Cat. No.:	*B1177904*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sirtuins are a family of NAD+-dependent deacylases that play crucial roles in various cellular processes, including metabolism, DNA repair, inflammation, and aging.[1][2] The seven mammalian sirtuins (SIRT1-7) exhibit distinct subcellular localizations and enzymatic activities, targeting a wide range of protein substrates.[3][4][5] Consequently, the modulation of sirtuin activity holds significant therapeutic potential for a variety of diseases.

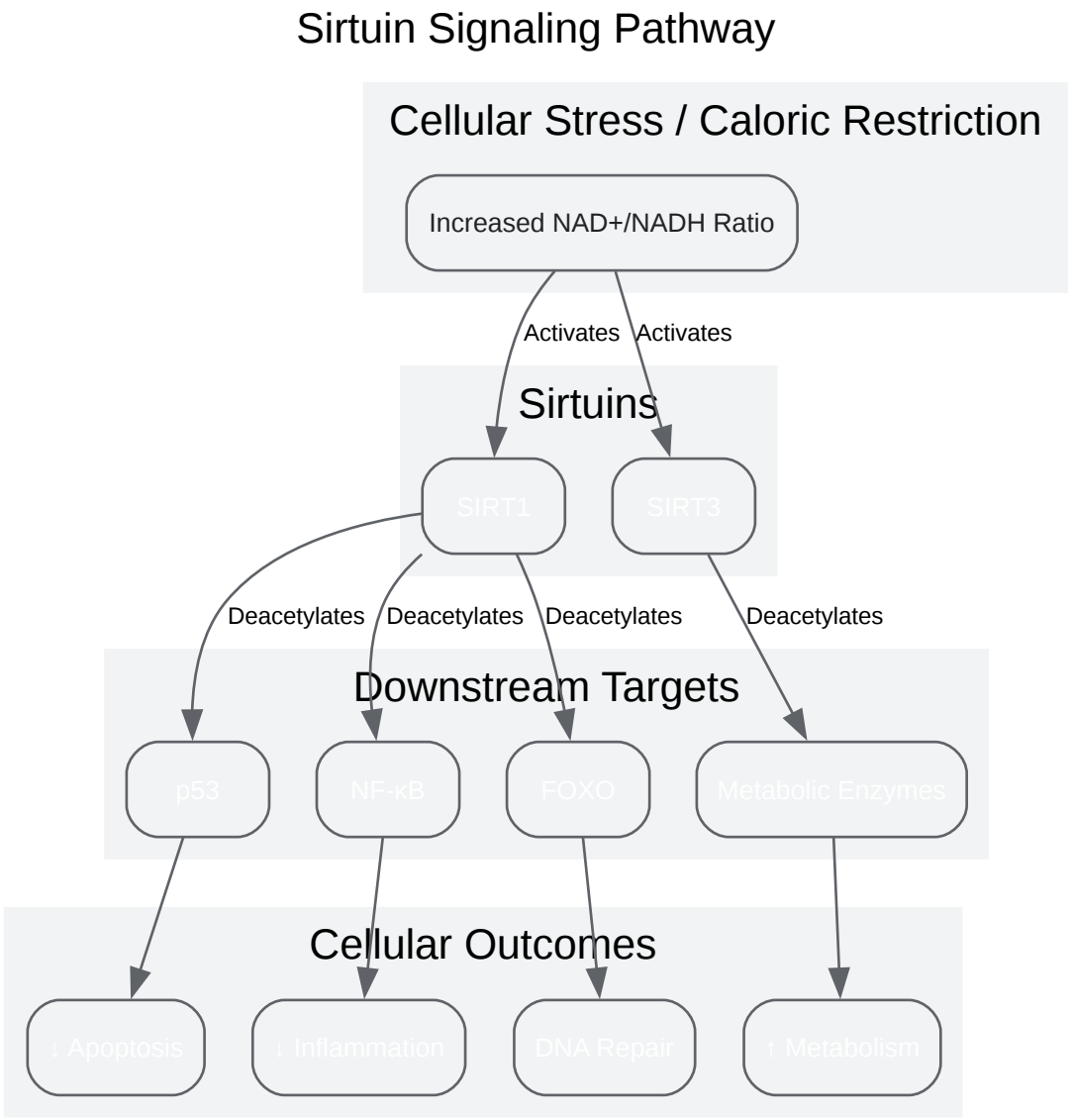
These application notes provide detailed protocols for measuring the activity of sirtuins in cultured cells, enabling researchers to investigate their biological functions and screen for potential modulators. The protocols described herein are based on established fluorometric and bioluminescent methods, offering high sensitivity and suitability for high-throughput screening.

Sirtuin Signaling Pathway

Sirtuins regulate a complex network of signaling pathways by deacetylating both histone and non-histone proteins.[6] Key downstream targets include transcription factors such as p53, NF-

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κB, and FOXO, which are involved in apoptosis, inflammation, and stress resistance.[4][6] Sirtuins also play a pivotal role in metabolic regulation by modulating the activity of enzymes involved in glycolysis, gluconeogenesis, and fatty acid oxidation.[2][5] The activity of sirtuins is intrinsically linked to the cellular energy state through its dependence on the NAD+/NADH ratio.[7][8]



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Caption: Overview of the Sirtuin Signaling Pathway.

Data Presentation: Sirtuin Inhibitor Activity

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The following tables summarize the inhibitory activity of various compounds against different sirtuin isoforms. This data is crucial for selecting appropriate control compounds and for comparing the potency of newly developed modulators.

Table 1: Inhibitory Activity (IC50) of Selected Compounds against Sirtuin Isoforms

Compound	SIRT1 (μM)	SIRT2 (μM)	SIRT3 (μM)	SIRT5 (μM)	Reference
Selisistat (EX-527)	1.46 ± 0.093	-	-	-	[9]
SirReal2	-	0.267 ± 0.031	-	-	[9]
3-TYP	-	-	24.4 ± 5.89	-	[9]
SIRT5 Inhibitor 1	-	-	-	0.102 ± 0.008	[9]
Sirt1-IN-3	4.2	74	235	-	[6]

Note: Data for SIRT2 and SIRT3 for Sirt1-IN-3 are for a similar compound and indicate selectivity.[6]

Experimental Protocols

Protocol 1: Fluorometric Sirtuin Activity Assay in Cultured Cells

This protocol describes a general method for measuring sirtuin activity from cell lysates using a fluorogenic substrate. This assay is based on the deacetylation of a peptide substrate containing an acetylated lysine residue adjacent to a fluorophore and a quencher. Upon deacetylation by a sirtuin, the peptide becomes susceptible to cleavage by a developer, leading to the release of the fluorophore from the quencher and a subsequent increase in fluorescence.

Materials:

- Cultured cells of interest
- Phosphate-buffered saline (PBS)

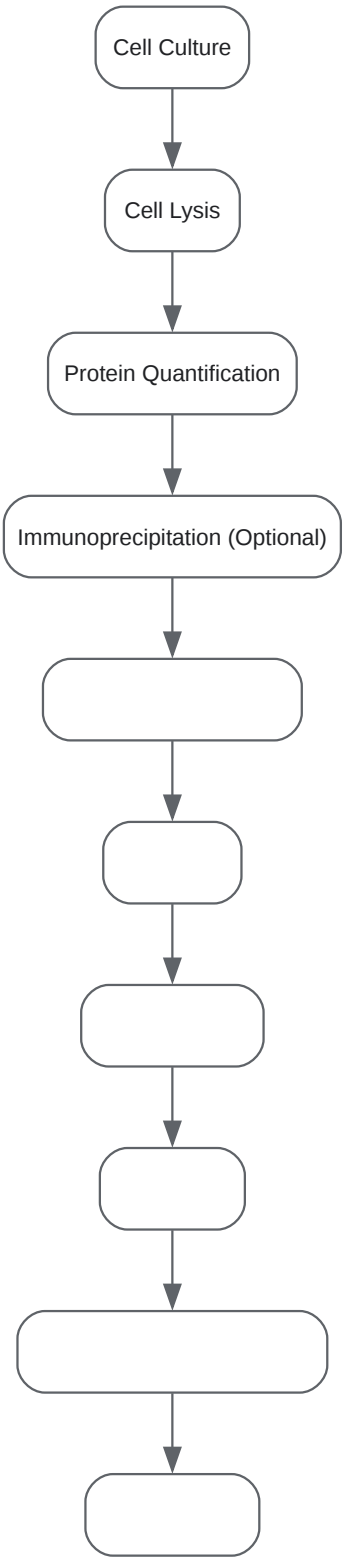
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- Cell Lysis Buffer (e.g., 20 mM Tris-HCl, pH 7.4, 135 mM NaCl, 1.5 mM MgCl2, 1 mM EGTA, 10% glycerol, 1% Nonidet P-40)[10]
- Protease inhibitors
- Sirtuin activity assay kit (e.g., Abcam ab156065 for SIRT1, Abcam ab156067 for SIRT3)[11] containing:
  - Sirtuin substrate (fluorogenic)
  - NAD+
  - Developer
  - Assay Buffer
- 96-well black, flat-bottom plates
- Fluorescence microplate reader (Excitation ~350-360 nm, Emission ~450-460 nm)[11]

Experimental Workflow Diagram:

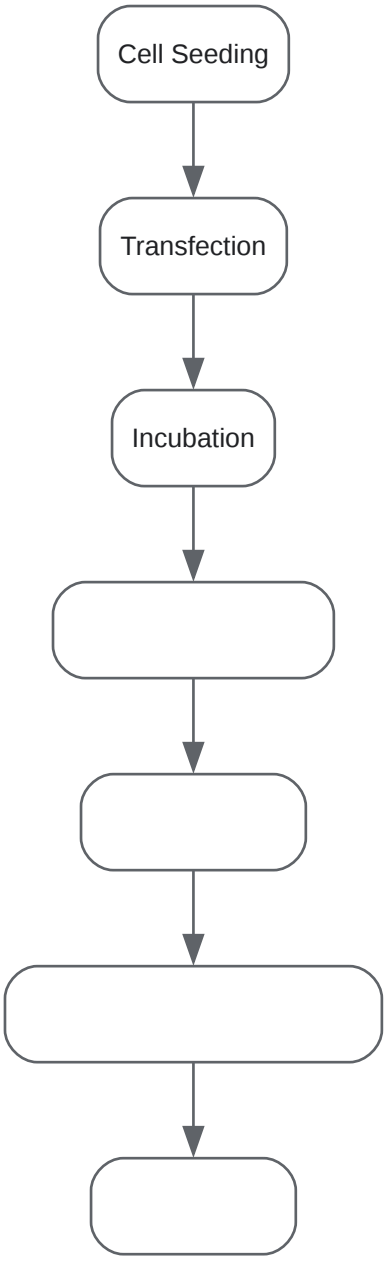
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Fluorometric Sirtuin Activity Assay Workflow



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Bioluminescent Live-Cell Sirtuin Assay Workflow



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